

Isomers of ethyl-methyl-aniline and their characteristics

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An In-depth Technical Guide to the Isomers of Ethyl-Methyl-Aniline: Characteristics, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl-methyl-aniline, with the molecular formula $C_9H_{13}N$, represents a class of aromatic amines that exists as numerous structural isomers. These isomers, while sharing the same molecular weight, exhibit distinct physicochemical properties, spectroscopic signatures, and chemical reactivity.^{[1][2][3][4]} This differentiation is critical in fields ranging from pharmaceutical synthesis to dye manufacturing, where the specific substitution pattern on the aniline core dictates the compound's utility and behavior. This guide provides a comprehensive exploration of the primary isomers of ethyl-methyl-aniline, focusing on N-ethyl-N-methylaniline and key ring-substituted variants. We will delve into their synthesis, characterization, applications, and safety considerations, offering field-proven insights and detailed experimental protocols to support researchers and development professionals.

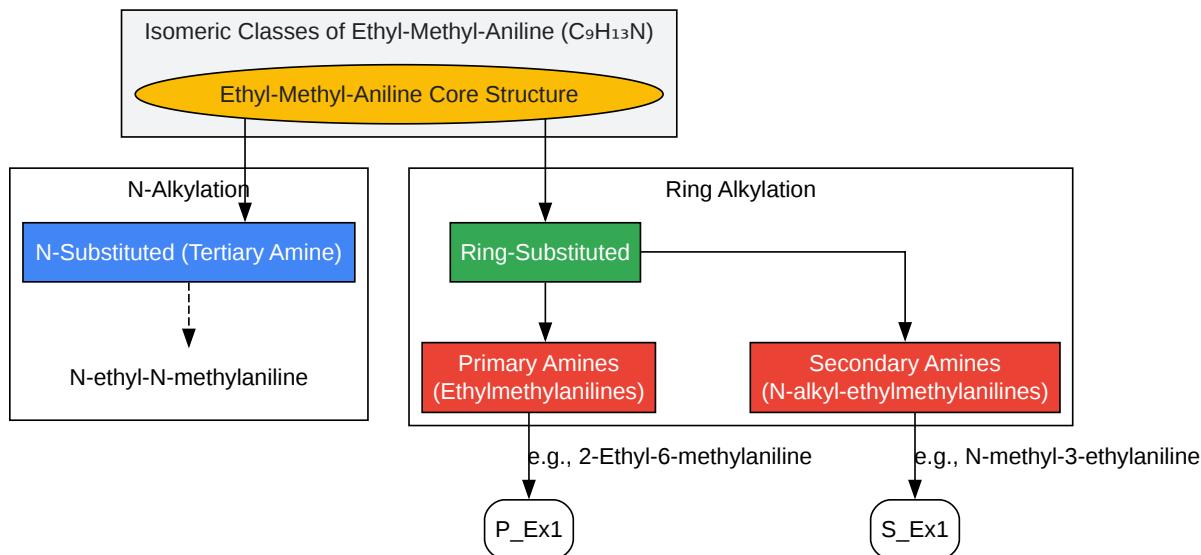
Introduction and Isomer Classification

Aniline and its derivatives are foundational building blocks in modern organic chemistry.^[5] The introduction of alkyl substituents, such as ethyl and methyl groups, creates a diverse family of isomers with tailored properties. The isomers of ethyl-methyl-aniline can be broadly categorized

based on the location of these alkyl groups: substitution on the nitrogen atom of the amine group, or substitution on the aromatic benzene ring.

- **N-Substituted Isomers:** In this class, both the ethyl and methyl groups are attached to the nitrogen atom, resulting in a tertiary amine. The sole isomer in this category is N-ethyl-N-methylaniline.
- **Ring-Substituted Isomers:** Here, the ethyl and methyl groups are attached to the benzene ring at various positions (ortho, meta, para) relative to the primary or secondary amino group. This leads to a much larger number of potential isomers, including various ethyl-methylanilines (primary amines) and N-methyl-ethylanilines or N-ethyl-methylanilines (secondary amines).

The strategic choice of an isomer is often dictated by steric and electronic effects that influence its role in a synthetic pathway or its final application. For instance, steric hindrance from ortho-substituents can direct reactions to other sites or alter the binding affinity of a molecule in a biological system.

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Caption: Classification of Ethyl-Methyl-Aniline Isomers.

In-Depth Profile: N-Ethyl-N-methylaniline

As a key tertiary amine, N-ethyl-N-methylaniline serves as a versatile intermediate and solvent. [5][6] Its lack of an N-H bond makes it resistant to reactions that target primary or secondary amines, a crucial feature in many synthetic designs.

Nomenclature and Physicochemical Properties

- IUPAC Name: N-ethyl-N-methylaniline[2]
- CAS Number: 613-97-8[2][7]
- Synonyms: N-Methyl-N-ethylaniline, Ethylmethylaniline[2][7]

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	[2][7][8]
Molecular Weight	135.21 g/mol	[2][8]
Appearance	Colorless to slightly yellow viscous liquid; turns brown on exposure to air	[5]
Boiling Point	201 °C	[9]
Density	~0.99 g/cm ³	[10]
Solubility	Insoluble in water; soluble in organic solvents	[5]
logP	2.66	[9]

Synthesis Methodology

The synthesis of N-ethyl-N-methylaniline typically involves the sequential alkylation of aniline. The choice of alkylating agents and the order of their addition are critical to maximizing the yield of the desired tertiary amine while minimizing side products like N-methylaniline, N-ethylaniline, and N,N-diethyl or N,N-dimethylaniline.

This protocol describes a common laboratory-scale synthesis. The first step is the methylation of aniline, followed by ethylation.

Step 1: Synthesis of N-methylaniline

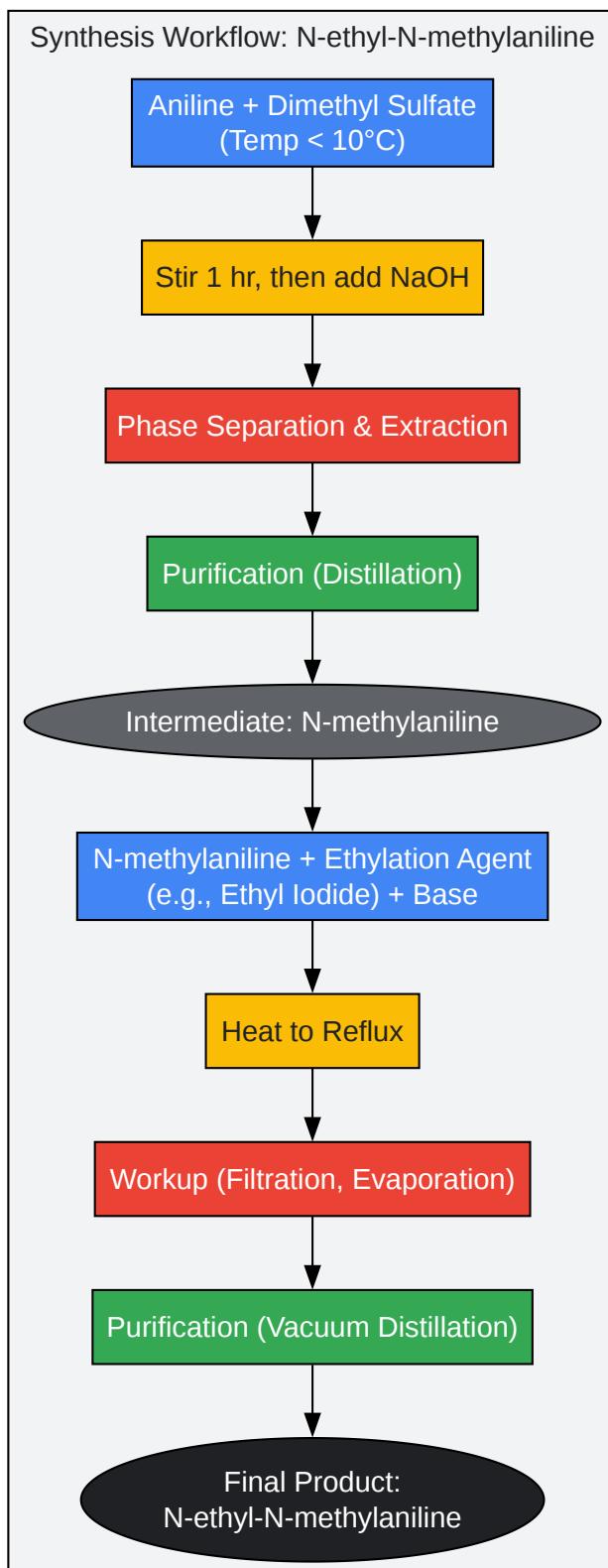
- To a stirred solution of aniline and water in a reaction vessel, slowly add dimethyl sulfate dropwise while maintaining the temperature below 10°C with an ice bath.[11]
- After the addition is complete, continue stirring for 1 hour at the same temperature.[11]
- Slowly add a 30% sodium hydroxide solution dropwise to neutralize the reaction mixture and liberate the free amine.[11]

- The organic layer, containing a mixture of N-methylaniline and other alkylated products, is separated. The aqueous layer can be extracted with a solvent like benzene or toluene to recover additional product.[\[11\]](#)
- The combined organic phases are then purified, typically by fractional distillation, to isolate N-methylaniline.

Causality: The use of a base (NaOH) is essential to deprotonate the anilinium salt formed during the reaction, yielding the free amine. Low temperature control is crucial to manage the exothermic reaction and prevent over-alkylation.

Step 2: Ethylation of N-methylaniline to N-ethyl-N-methylaniline

- The purified N-methylaniline is dissolved in a suitable solvent (e.g., ethanol or acetonitrile) in a flask equipped with a reflux condenser.
- An ethylating agent, such as ethyl iodide or diethyl sulfate, is added to the solution.
- A base, such as sodium carbonate or potassium carbonate, is added to act as an acid scavenger.
- The mixture is heated to reflux and maintained for several hours until TLC or GC analysis indicates the consumption of the starting material.
- After cooling, the reaction mixture is filtered to remove the inorganic salts. The solvent is removed under reduced pressure.
- The resulting crude product is purified by vacuum distillation to yield pure N-ethyl-N-methylaniline.



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Caption: General workflow for the two-step synthesis of N-ethyl-N-methylaniline.

Spectroscopic Characterization

- ¹H NMR: The spectrum for N-ethyl-N-methylaniline shows characteristic signals for the ethyl group (a quartet around 3.36 ppm for the -CH₂- and a triplet around 1.08 ppm for the -CH₃) and a singlet for the N-methyl group around 2.86 ppm. The aromatic protons appear in the 6.6-7.2 ppm range.[12]
- IR Spectroscopy: The infrared spectrum displays characteristic C-N stretching vibrations and aromatic C-H and C=C stretching bands. The absence of N-H stretching bands (typically ~3300-3500 cm⁻¹) confirms it as a tertiary amine.[7]
- Mass Spectrometry: The mass spectrum will show the molecular ion peak (M⁺) at m/z = 135. The fragmentation pattern is also characteristic, often involving the loss of methyl or ethyl radicals.

Applications and Toxicology

N-ethyl-N-methylaniline is an important intermediate in the synthesis of dyes, agrochemicals, and other organic products.[5] Its derivatives are used in various industrial applications.

Toxicology: This compound is classified as toxic if swallowed, in contact with skin, or if inhaled. [2] Exposure can potentially damage the central nervous system and may lead to liver and kidney issues.[5] It is a methemoglobin-forming agent, similar to aniline, which impairs the oxygen-carrying capacity of the blood.[13][14] Standard safety protocols, including the use of gloves, safety goggles, and adequate ventilation, are mandatory when handling this chemical. [15]

In-Depth Profile: 2-Ethyl-6-methylaniline

This isomer is a sterically hindered primary amine, a structural motif that is highly valuable in ligand synthesis for catalysis and in preventing unwanted side reactions at the amine group.

Nomenclature and Physicochemical Properties

- IUPAC Name: 2-ethyl-6-methylaniline[1]
- CAS Number: 24549-06-2[16][17]

- Synonyms: 6-Ethyl-2-methylaniline, 6-Ethyl-o-toluidine[18]

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	[1][17]
Molecular Weight	135.21 g/mol	[16][17]
Appearance	Clear liquid with a pungent odor	[1][19]
Boiling Point	231 °C (lit.)	[16]
Melting Point	-33 °C (lit.)	[16]
Density	0.969 g/cm ³ at 20°C	[19]
Solubility	Insoluble in water	[1][20]
Flash Point	105 °C	[16]

Synthesis Methodology

The synthesis of sterically hindered anilines like 2-ethyl-6-methylaniline often involves building the substitution pattern on the ring prior to the introduction of the amine group (or its precursor, a nitro group).

- **Alkylation:** Start with a suitable precursor like m-xylene. Perform a Friedel-Crafts ethylation using an ethyl halide (e.g., ethyl bromide) and a Lewis acid catalyst (e.g., AlCl₃). This step requires careful control of conditions to achieve the desired regioselectivity.
- **Nitration:** The resulting 1-ethyl-3,5-dimethylbenzene is then nitrated using a mixture of nitric acid and sulfuric acid at low temperatures to introduce a nitro group, yielding 2-ethyl-6-methyl-nitrobenzene. The directing effects of the alkyl groups guide the position of nitration.
- **Reduction:** The nitro group is reduced to a primary amine. A common and effective method is catalytic hydrogenation using a catalyst like Palladium on carbon (Pd/C) under a hydrogen atmosphere. Alternatively, chemical reduction using metals in acid (e.g., Sn/HCl or Fe/HCl) can be employed.

- Purification: The final product, 2-ethyl-6-methylaniline, is isolated by extraction and purified by vacuum distillation.

Causality: The multi-step approach is necessary because direct alkylation of aniline would primarily occur at the nitrogen atom. By constructing the carbon skeleton first, then introducing the nitrogen functionality via nitration/reduction, the desired ring-substituted isomer is achieved with high fidelity.

Applications and Toxicology

Due to its hindered nature, 2-ethyl-6-methylaniline is a precursor for specialized ligands in coordination chemistry and for active pharmaceutical ingredients (APIs) where this specific substitution pattern is required. It is also a high-volume chemical, indicating significant industrial use.[19]

Toxicology: This compound is harmful if swallowed, inhaled, or in contact with skin.[17][21] It can cause irritation to the skin, eyes, and respiratory tract.[17][19] Overexposure may lead to methemoglobinemia, characterized by symptoms of oxygen deprivation such as dizziness, headache, and cyanosis (bluish skin).[19] Combustion produces toxic oxides of nitrogen.[1][19][20]

Comparative Analysis of Other Key Isomers

Several other isomers have distinct properties and applications.

Isomer	CAS Number	Key Characteristics & Applications	Toxicological Notes
N-Ethyl-3-methylaniline	102-27-2	Light amber liquid. [22] Used as a dye and photographic chemical intermediate. [15] [22] Synthesized from m-toluidine and ethanol. [22]	Toxic if swallowed, in contact with skin, or if inhaled. [22] Can cause methemoglobinemia and hemolytic anemia. [23]
3-Ethyl-5-methylaniline	7544-53-8	Primarily used as an intermediate in the synthesis of dyes, pigments, agrochemicals (herbicides, pesticides), and some APIs. [24]	Harmful if swallowed, inhaled, or in contact with skin. Causes skin and serious eye irritation. May cause respiratory irritation. [4]
4-Ethyl-2-methylaniline	71757-56-7	A benzenamine derivative with limited readily available data, primarily used in research and chemical synthesis. [3] [25]	Hazard data is not widely available, but it should be handled with the same precautions as other aniline derivatives. [25]
3-Ethyl-4-methylaniline	N/A	Valued as a building block in synthetic organic chemistry, particularly for dyes (via azo coupling) and potentially for pharmaceuticals and agrochemicals. [26]	Specific data is sparse; assume toxicity similar to other isomers.

Conclusion

The isomers of ethyl-methyl-aniline provide a clear example of how subtle changes in molecular structure lead to significant differences in chemical identity and industrial utility. For the medicinal chemist, materials scientist, or process chemist, a thorough understanding of the synthesis, characterization, and safety profiles of each specific isomer is not merely academic but a prerequisite for successful and safe innovation. From the versatile tertiary amine N-ethyl-N-methylaniline to the sterically defined 2-ethyl-6-methylaniline, each compound offers a unique set of properties that can be leveraged to create complex molecules, high-performance dyes, and targeted agrochemicals. The detailed protocols and comparative data in this guide serve as a foundational resource for professionals navigating the rich chemistry of these important aniline derivatives.

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